

Application Note: Comprehensive Characterization of 2-Chloropyrimidine-4,6-diamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloropyrimidine-4,6-diamine

CAS No.: 53557-61-2

Cat. No.: B1598890

[Get Quote](#)

Introduction

2-Chloropyrimidine-4,6-diamine is a critical intermediate in the synthesis of a wide range of pharmacologically active molecules, including kinase inhibitors and other therapeutic agents. The purity, identity, and stability of this precursor directly impact the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). Therefore, robust, and reliable analytical methods are paramount for its characterization. This guide provides a suite of detailed protocols for the comprehensive analysis of **2-Chloropyrimidine-4,6-diamine**, designed for researchers, quality control analysts, and drug development professionals. The methods described herein are designed to ensure the material meets stringent quality specifications through orthogonal analytical techniques.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Chloropyrimidine-4,6-diamine** is fundamental to the development of analytical methods.

Property	Value	Source
Chemical Structure		
Molecular Formula	C ₄ H ₅ ClN ₄	[1][2]
Molecular Weight	144.56 g/mol	[1][2]
CAS Number	156-83-2	[1][2]
Appearance	White to off-white or pale yellow crystalline powder/solid. [3][4]	
Melting Point	198-202 °C	[2][4]
Solubility	Slightly soluble in water.[3][4] Soluble in methanol.	
IUPAC Name	6-chloropyrimidine-2,4-diamine	[1]

Analytical Characterization Workflow

A multi-faceted approach is necessary for the complete characterization of **2-Chloropyrimidine-4,6-diamine**. The following workflow ensures identity, purity, and structural integrity are thoroughly assessed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4-Diamino-6-chloropyrimidine | C₄H₅ClN₄ | CID 67432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Diamino-4-chloropyrimidine 98 156-83-2 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. 2,4-Diamino-6-chloropyrimidine CAS 156-83-2-Beijing Entrepreneur Science & Trading Co., Ltd [[entrepreneur-cn.com](https://www.entrepreneur-cn.com)]

- [4. 4-Chloro-2,6-diaminopyrimidine | 156-83-2 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of 2-Chloropyrimidine-4,6-diamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1598890/docs#application-note-comprehensive-characterization-of-2-chloropyrimidine-4-6-diamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)